

Indium(I) Chloride: Advanced Laboratory Safety and Disposal Operations

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Compound of Interest

Compound Name: *INDIUM(I) CHLORIDE*

CAS No.: *13465-10-6*

Cat. No.: *B1143920*

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For researchers and drug development professionals utilizing **Indium(I) chloride** (InCl) as a precursor in deposition processes or chemical synthesis, standard inorganic disposal protocols are insufficient. Indium(I) represents a lower, less stable oxidation state compared to the more common Indium(III). This instability introduces unique moisture-sensitivity and corrosivity hazards that demand rigorous, self-validating operational workflows.

This guide provides the authoritative framework for the safe handling, emergency containment, and regulatory-compliant disposal of **Indium(I) chloride**, ensuring laboratory safety and environmental integrity.

Chemical Profile & Hazard Causality

To design an effective disposal plan, one must first understand the mechanistic causality behind the chemical's reactivity. **Indium(I) chloride** is highly susceptible to disproportionation and rapid oxidation when exposed to environmental moisture. Solid chunks of InCl will slowly react with humidity in the air, causing the material to liquefy and decompose[1].

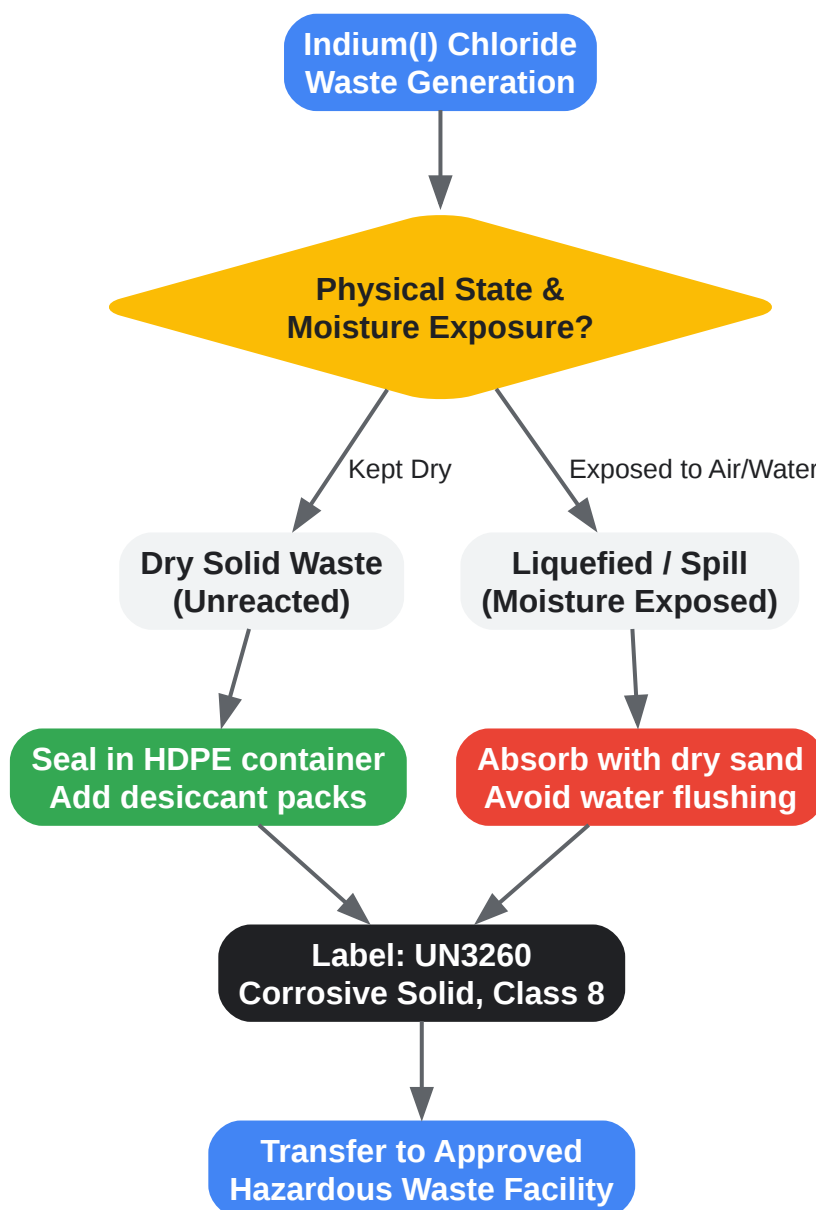
Furthermore, InCl is a severe corrosive. It causes severe skin and eye burns upon contact[2]. Ingestion causes severe tissue swelling and damage; crucially, gastric lavage or emesis is strictly contraindicated due to the high danger of stomach or esophageal perforation[3].

Quantitative Operational Data

Property	Quantitative Value	Causality / Operational Impact
CAS Number	13465-10-6[4]	Unique identifier required for hazardous waste manifesting.
Molecular Weight	150.27 g/mol [3]	Essential for stoichiometric tracking of waste generation.
Melting Point	225 °C[1][4]	Thermally stable when dry, but rapidly degrades in humidity.
Boiling Point	608 °C[4]	Low vaporization risk at standard ambient temperature and pressure.
Density	4.18 - 4.19 g/cc[1][4]	High-density solid; requires robust, weight-rated containment vessels.
UN Number	UN3260[2]	Dictates international shipping and Department of Transportation (DOT) disposal regulations.
Hazard Class	8 (Corrosive Solid)[2]	Mandates acid-resistant PPE and dedicated secondary containment.
Packing Group	III[2]	Requires moderate-danger packaging protocols for all waste transport.

Indium(I) Chloride Waste Segregation Workflow

The following logic tree dictates the proper segregation and processing path for InCl waste based on its exposure to moisture.



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Workflow for **Indium(I) Chloride** waste segregation and disposal.

Step-by-Step Disposal Methodologies

Because **Indium(I) chloride** is classified as a hazardous waste, generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate

classification[3]. Never flush this material into surface water or sanitary sewer systems[2].

Protocol A: Routine Disposal of Dry/Unreacted InCl

Causality: Maintaining the anhydrous state prevents the generation of corrosive, liquefied byproducts, making transport significantly safer.

- Preparation: Don a type N95 dust mask, chemical impermeable gloves, and eyeshields[4][5]. Ensure the workspace is a well-ventilated area[5].
- Primary Containment: Transfer the solid chunks (dark purple to black in color[1]) into an airtight, moisture-free High-Density Polyethylene (HDPE) or glass container.
- Moisture Mitigation: Insert a fresh desiccant pack into the secondary containment bag to arrest any ambient moisture degradation[1].
- Validation Step:Self-Validating Check: Utilize a color-indicating desiccant. If the desiccant changes color before sealing, the environment is too humid, and the waste must be transferred in a dry glovebox.
- Labeling: Mark the container strictly as: UN3260, Corrosive solid, acidic, inorganic, n.o.s. (**Indium(I) chloride**), Hazard Class 8, Packing Group III[2][3].
- Manifesting: Transfer the sealed, labeled container to an approved hazardous waste disposal plant[2].

Protocol B: Disposal of Liquefied or Degraded InCl

Causality: Once exposed to humidity, InCl liquefies and decomposes[1]. It must be treated as an active corrosive liquid hazard rather than a stable solid.

- Absorption: Do NOT use water to dilute the waste. Liberally apply dry sand or an inert, non-combustible absorbent material over the liquefied waste to smother it and absorb the corrosive matrix[2][3].
- Collection: Use non-sparking tools to scoop the absorbed mixture[5].

- **Containment & Validation:** Place the mixture into a heavy-duty, acid-resistant hazardous waste drum. **Self-Validating Check:** Monitor the exterior temperature of the drum for 15 minutes. An absence of an exothermic temperature spike confirms the material is stable for transport.

Emergency Containment & Spill Response

In the event of an accidental release, immediate containment is required to prevent respiratory damage from dust and severe tissue burns from contact.

- **Evacuation & Isolation:** Immediately evacuate personnel to safe areas and keep people upwind of the spill[5].
- **PPE Donning:** Emergency responders must wear self-contained breathing apparatus (pressure-demand, MSHA/NIOSH approved) and full protective gear[2].
- **Source Control:** Remove all sources of ignition and ensure the use of spark-proof tools[5].
- **Dry Recovery:** Sweep up and shovel the spilled material into suitable containers for disposal, taking extreme care to avoid dust formation[2][5].
- **Decontamination:** If the spill occurred on a surface, wipe the area with dry, inert absorbent pads. Do not allow the material to contaminate the ground water system or enter drains[2][3].
- **Medical Triage:** If skin or eye contact occurs, rinse immediately with plenty of water for at least 15 minutes and seek immediate medical attention[2]. If ingested, do not induce vomiting; seek immediate medical help[2].

References

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